

# Navigating the Safe Handling of 3-Amino-2,6-dimethylphenol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Amino-2,6-dimethylphenol

Cat. No.: B1266368

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **3-Amino-2,6-dimethylphenol** (CAS No: 6994-64-5). The information is compiled and presented to meet the needs of laboratory and drug development professionals, ensuring safe and compliant use of this chemical compound.

## Chemical and Physical Properties

**3-Amino-2,6-dimethylphenol** is an organic compound that appears as a solid at room temperature.<sup>[1]</sup> It is characterized by the presence of an amino group and two methyl groups attached to a phenolic ring.<sup>[1]</sup> While soluble in organic solvents, its solubility in water may vary.  
<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	6994-64-5	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	230-268-6	<a href="#">[2]</a>
Melting Point	120 - 124 °C	<a href="#">[5]</a>
Boiling Point	164 °C at 15 hPa	<a href="#">[5]</a>
Appearance	Solid	<a href="#">[1]</a>

## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Amino-2,6-dimethylphenol** is classified as hazardous. The primary hazards are acute oral toxicity and the potential for organ damage through prolonged or repeated exposure.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed.[2][5]
Specific Target Organ Toxicity, Repeated Exposure	2	H373	Warning	May cause damage to organs through prolonged or repeated exposure.[2]
Serious Eye Irritation	2	H319	Warning	Causes serious eye irritation.[5]
Aquatic Hazard, Long-term	2	H411	-	Toxic to aquatic life with long lasting effects.[5][6]

#### GHS Pictograms:

- Health Hazard
- Irritant
- Environment

## Toxicology and Health Effects

The primary routes of exposure are ingestion, inhalation, and skin contact. The toxicological properties of this substance have not been fully investigated.[7]

Exposure Route	Health Effects
Ingestion	Harmful if swallowed.[2][7] May cause irritation of the digestive tract.[7]
Inhalation	May cause respiratory tract irritation.[7][8]
Skin Contact	May cause skin irritation.[7][8]
Eye Contact	Causes serious eye irritation.[5] May cause eye irritation.[7][8]
Chronic Exposure	May cause damage to organs through prolonged or repeated exposure.[2]

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **3-Amino-2,6-dimethylphenol** is critical to minimize exposure and ensure personnel safety. A systematic approach, from preparation to disposal, should be followed.

### Engineering Controls

- Work under a chemical fume hood.[7]
- Use only in a well-ventilated area.[5][9]
- Ensure adequate ventilation, especially in confined areas.[8]
- Use explosion-proof electrical, ventilating, and lighting equipment.[8]

### Personal Protective Equipment (PPE)

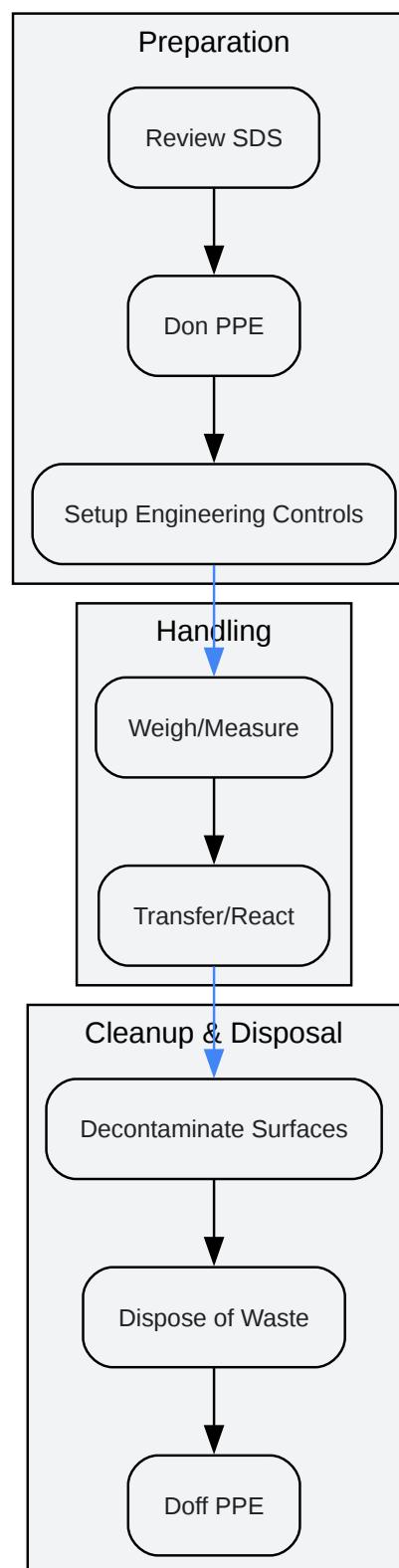
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[8] [9] Gloves must be inspected prior to use.[9]

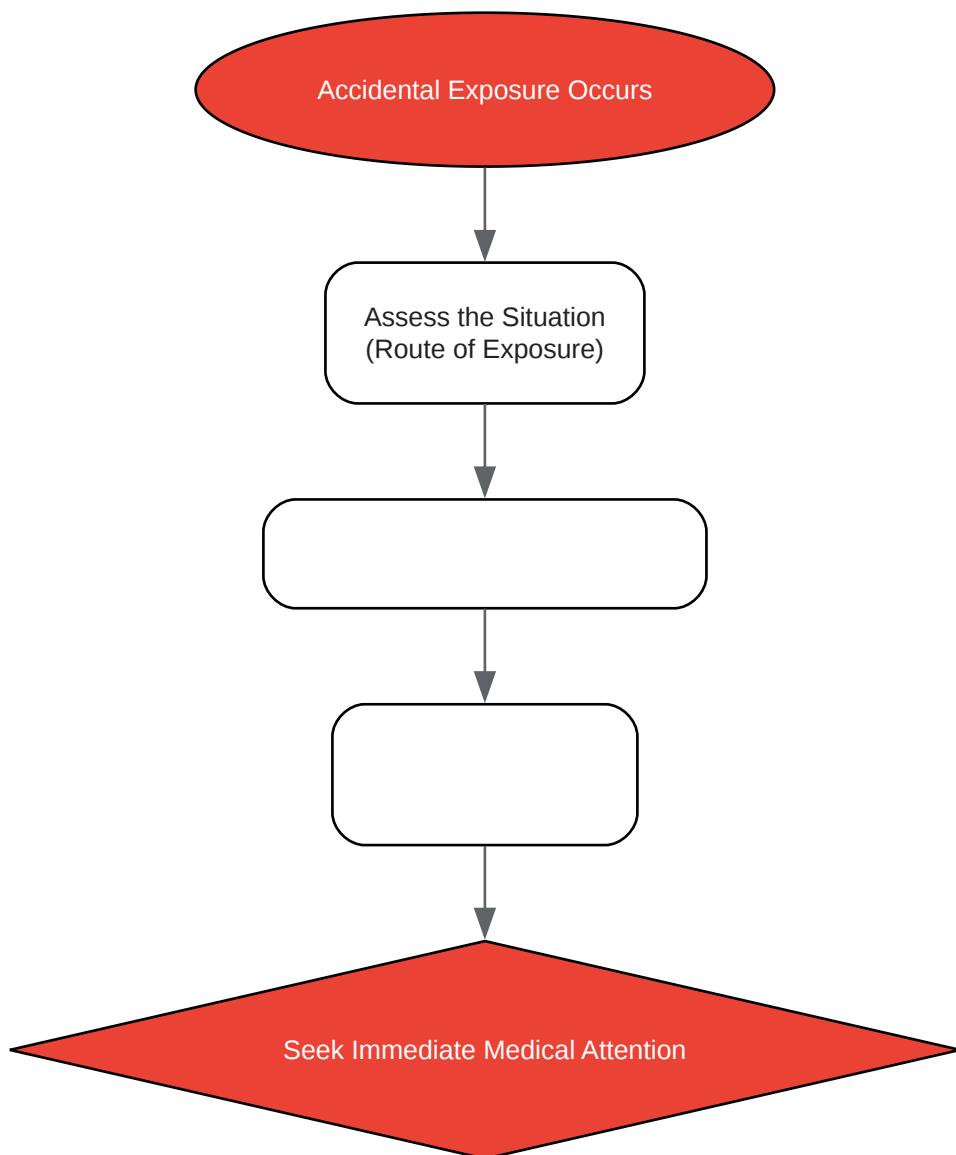
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [8] A recommended filter type is a particulates filter conforming to EN 143.[8]

## General Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[5][8]
- Do not eat, drink, or smoke when using this product.[5][8]
- Remove contaminated clothing and wash it before reuse.[6][8]

The following diagram illustrates a standard workflow for handling hazardous chemicals like **3-Amino-2,6-dimethylphenol**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 6994-64-5: 3-Amino-2,6-dimethylphenol | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]

- 2. 3-Amino-2,6-dimethylphenol | C8H11NO | CID 81477 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
- 4. scbt.com [scbt.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. bg.cpachem.com [bg.cpachem.com]
- 7. uwaterloo.ca [uwaterloo.ca]
- 8. fishersci.com [fishersci.com]
- 9. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of 3-Amino-2,6-dimethylphenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266368#3-amino-2-6-dimethylphenol-safety-data-sheet-and-handling-precautions]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)